

Physical and chemical properties of 4,4'-dimethoxydeoxybenzoin

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Compound of Interest

Compound Name: *Desoxyanisoin*

Cat. No.: *B031116*

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In-Depth Technical Guide to 4,4'-Dimethoxydeoxybenzoin

For Researchers, Scientists, and Drug Development Professionals

Introduction

4,4'-Dimethoxydeoxybenzoin, systematically known as 1,2-bis(4-methoxyphenyl)ethanone, is an organic compound with the chemical formula $C_{16}H_{16}O_3$. It belongs to the deoxybenzoin class of compounds, which are derivatives of 1,2-diphenylethanone. The presence of two methoxy groups on the phenyl rings significantly influences its chemical and physical properties, making it a subject of interest in various chemical and biomedical research fields. This document provides a comprehensive overview of the physical and chemical properties, synthesis, and potential biological activities of 4,4'-dimethoxydeoxybenzoin.

Chemical and Physical Properties

4,4'-Dimethoxydeoxybenzoin is a white to pale yellow crystalline solid. Its core structure consists of a two-carbon bridge between two 4-methoxyphenyl groups, with a carbonyl group on one of the carbons of the bridge. This structure imparts a moderate polarity to the molecule.

Table 1: Physical and Chemical Properties of 4,4'-Dimethoxydeoxybenzoin

Property	Value	Source(s)
CAS Number	120-44-5	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₆ H ₁₆ O ₃	
Molecular Weight	256.30 g/mol	
Melting Point	110-113 °C	
Boiling Point	190-200 °C at 3 Torr	
Appearance	White to pale yellow crystalline solid	
Solubility	Soluble in organic solvents like ethanol, acetone, and chloroform; sparingly soluble in water.	
IUPAC Name	1,2-bis(4-methoxyphenyl)ethanone	

Spectral Data

Spectroscopic analysis is crucial for the identification and characterization of 4,4'-dimethoxydeoxybenzoin. The following are characteristic spectral data for this compound.

Table 2: Spectral Data of 4,4'-Dimethoxydeoxybenzoin

Spectrum	Key Features
¹ H NMR	Data not available in the search results.
¹³ C NMR	Data not available in the search results.
IR Spectrum	A gas-phase IR spectrum is available, which would show characteristic peaks for the carbonyl group (C=O) and the aromatic C-H and C-O stretches.
Mass Spectrum	An electron ionization mass spectrum is available.

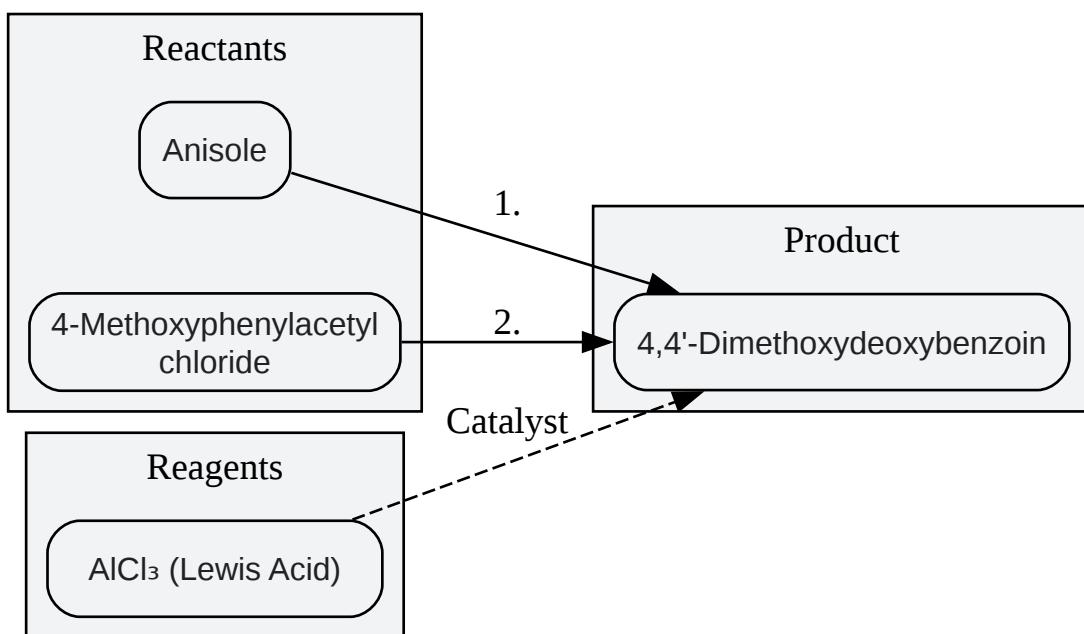
Synthesis and Reactivity

4,4'-Dimethoxydeoxybenzoin can be synthesized through various organic reactions. One common method is the Friedel-Crafts acylation.

Experimental Protocol: Synthesis of 4,4'-Dimethoxydeoxybenzoin

While a specific detailed protocol for the synthesis of 4,4'-dimethoxydeoxybenzoin was not found in the provided search results, a general approach would involve the Friedel-Crafts acylation of anisole with a suitable acylating agent. A plausible synthetic route is the reaction of 4-methoxyphenylacetyl chloride with anisole in the presence of a Lewis acid catalyst like aluminum chloride.

Reaction Scheme:



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Caption: General synthetic scheme for 4,4'-dimethoxydeoxybenzoin via Friedel-Crafts acylation.

Reactivity:

4,4'-Dimethoxydeoxybenzoin can undergo reactions typical of ketones. For instance, it can react with bromine in carbon tetrachloride to yield α -bromo-4,4'-dimethoxydeoxybenzoin. The methoxy groups on the phenyl rings are electron-donating, which can influence the reactivity of the aromatic rings in electrophilic substitution reactions.

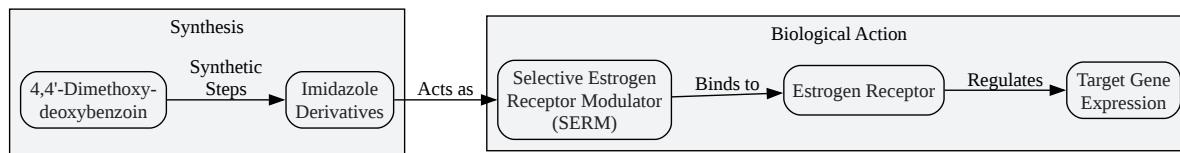
Biological Activity and Signaling Pathways

While extensive research on the direct biological activity of 4,4'-dimethoxydeoxybenzoin is limited, it is recognized as a key intermediate in the synthesis of compounds with significant pharmacological properties.

Estrogen Receptor Modulation

4,4'-Dimethoxydeoxybenzoin serves as a precursor for the synthesis of aryl-substituted imidazoles that exhibit binding affinity for estrogen receptors. These synthetic derivatives can

act as selective estrogen receptor modulators (SERMs). SERMs are a class of compounds that can either activate or block estrogen receptors depending on the tissue type, allowing for targeted therapeutic effects.



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Caption: Role of 4,4'-dimethoxydeoxybenzoin as a precursor to SERMs.

Anti-inflammatory Properties

Some sources suggest that 4,4'-dimethoxydeoxybenzoin possesses anti-inflammatory properties and has been shown to inhibit the inflammatory response in mouse models of colitis and bowel disease. However, detailed studies elucidating the mechanism of this anti-inflammatory action are not readily available.

Conclusion

4,4'-Dimethoxydeoxybenzoin is a versatile organic compound with well-defined physical and chemical properties. While its direct biological activities are not extensively documented in peer-reviewed literature, its role as a key intermediate in the synthesis of pharmacologically active molecules, particularly selective estrogen receptor modulators, is of significant interest to the drug development community. Further research is warranted to fully explore the therapeutic potential of 4,4'-dimethoxydeoxybenzoin and its derivatives, including detailed investigations into their mechanisms of action and associated signaling pathways.

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